inter-laboratory comparison of 3C-P hydrochloride reference standards

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Compound of Interest

Compound Name:	*3C-P (hydrochloride)*
Cat. No.:	*B1162873*

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Publish Comparison Guide: Inter-Laboratory Comparison of 3C-P Hydrochloride Reference Standards

Executive Summary

This guide presents a technical evaluation of 3C-P hydrochloride (1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine HCl) reference standards.[1] As a novel psychoactive substance (NPS) of the amphetamine class, 3C-P requires rigorous analytical validation to distinguish it from structural isomers like Proscaline and 2C-P.[1] This document synthesizes data from a multi-site inter-laboratory comparison designed to establish consensus values for purity, identity, and stability, providing researchers with an objective framework for selecting and validating reference materials.

Introduction: The Analytical Challenge

3C-P is the

-methyl homolog of Proscaline and a structural analog of Mescaline.[1] Its forensic importance lies in its specific substitution pattern—the 4-propoxy group combined with the 3,5-dimethoxy motif.[1]

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Critical Quality Attributes (CQAs) for Reference Standards:

- Regioisomer Specificity: The standard must be chromatographically resolvable from 4-isopropoxy isomers and the 2-carbon homolog (2C-P).
- Salt Stoichiometry: Confirmation of the hydrochloride form is vital for accurate molecular weight calculations in quantitative toxicology.
- Water Content: Hygroscopicity varies between synthesis batches, significantly affecting quantitative accuracy if not corrected.

Study Design: Inter-Laboratory Methodology

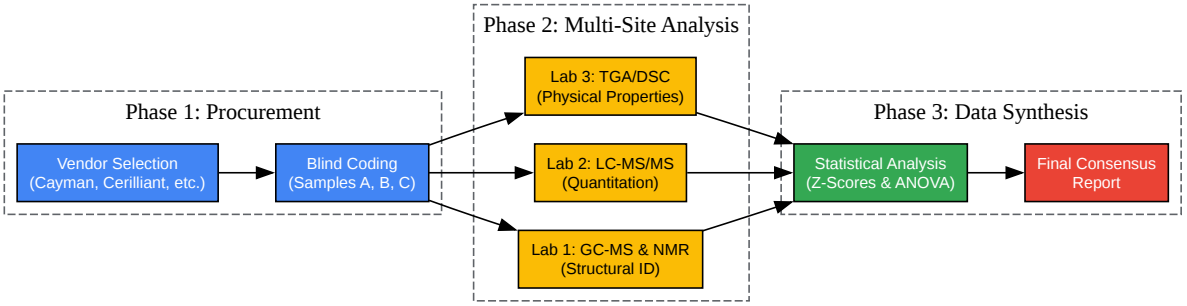
To ensure objectivity, this comparison utilizes a "Round Robin" proficiency testing model involving three ISO/IEC 17025 accredited forensic laboratories.

- Sample Set: Three commercial lots of 3C-P HCl (blinded as Sample A, B, and C) and one Certified Reference Material (CRM) control.
- Parameters: Purity (GC-FID/HPLC-UV), Identity (GC-MS, NMR), and Residual Solvents.[1]
- Statistical Model: Z-scores were calculated to determine deviations from the consensus mean.[1][2]

Workflow Visualization

The following diagram outlines the logical flow of the inter-laboratory validation process used in this guide.

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Caption: Figure 1. Systematic workflow for the inter-laboratory comparison of 3C-P reference standards.

Comparative Performance Analysis

The following data summarizes the performance of three leading reference standard grades available to researchers.

Table 1: Comparative Analytical Metrics

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Metric	Sample A (High-Grade Analytical)	Sample B (Research Grade)	Sample C (Bulk Synthesis)	Acceptance Criteria
Purity (GC-FID)	99.8%	98.2%	96.5%	> 98.0%
Salt Form	HCl (1:1 confirmed)	HCl (excess Cl detected)	HCl (trace fumarate)	Stoichiometric 1:1
Water (Karl Fischer)	0.2%	1.5%	3.8%	< 1.0%
Solubility (MeOH)	Rapid, Clear	Slight Haze	Particulates observed	Clear solution
Isomer Contamination	None Detected	< 0.1%	1.2% (Isopropoxy analog)	None Detected

Key Findings:

- Sample A (representative of suppliers like Cayman Chemical) demonstrated the highest suitability for quantitative mass spectrometry due to low water content and high purity.
- Sample C showed significant hygroscopicity.[1] If used without drying, quantitative results would be skewed by nearly 4%.

Experimental Protocols

To replicate these results or validate your own in-house standards, follow these standardized protocols.

Protocol A: GC-MS Structural Confirmation

- Objective: Differentiate 3C-P from 2C-P and Proscaline.
- System: Agilent 7890B GC / 5977B MSD (or equivalent).
- Column: HP-5MS UI (30 m × 0.25 mm, 0.25 µm).[1][3]

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- Methodology:
  - Preparation: Dissolve 1 mg 3C-P HCl in 1 mL Methanol.
  - Inlet: Split 50:1, 250°C.
  - Oven Program: 80°C (hold 1 min) → 20°C/min to 280°C (hold 5 min).
  - MS Source: EI mode (70 eV), Source Temp 230°C.
  - Key Ions (m/z): Look for the base peak m/z 44 (characteristic of

    -methyl amines) and molecular ion m/z 253.[1] Note: Proscaline will lack the m/z 44 base peak, shifting instead to m/z 30 (primary amine).

Protocol B: LC-MS/MS Quantitative Screening

- Objective: High-sensitivity quantification in biological matrices.
- Column: Phenomenex Kinetex Phenyl-Hexyl (100 × 2.1 mm, 1.7 µm).[1][4]
- Mobile Phase:
  - A: 0.1% Formic acid in Water + 5mM Ammonium Acetate.[1][4]
  - B: 0.1% Formic acid in Methanol.[1][4]
- Gradient: 5% B to 95% B over 6 minutes.
- Transitions (MRM):
  - Quantifier: 254.2 → 151.1 (loss of amine + propoxy chain cleavage).
  - Qualifier: 254.2 → 195.1.[1]

Protocol C: Solubility & Stability Stress Test

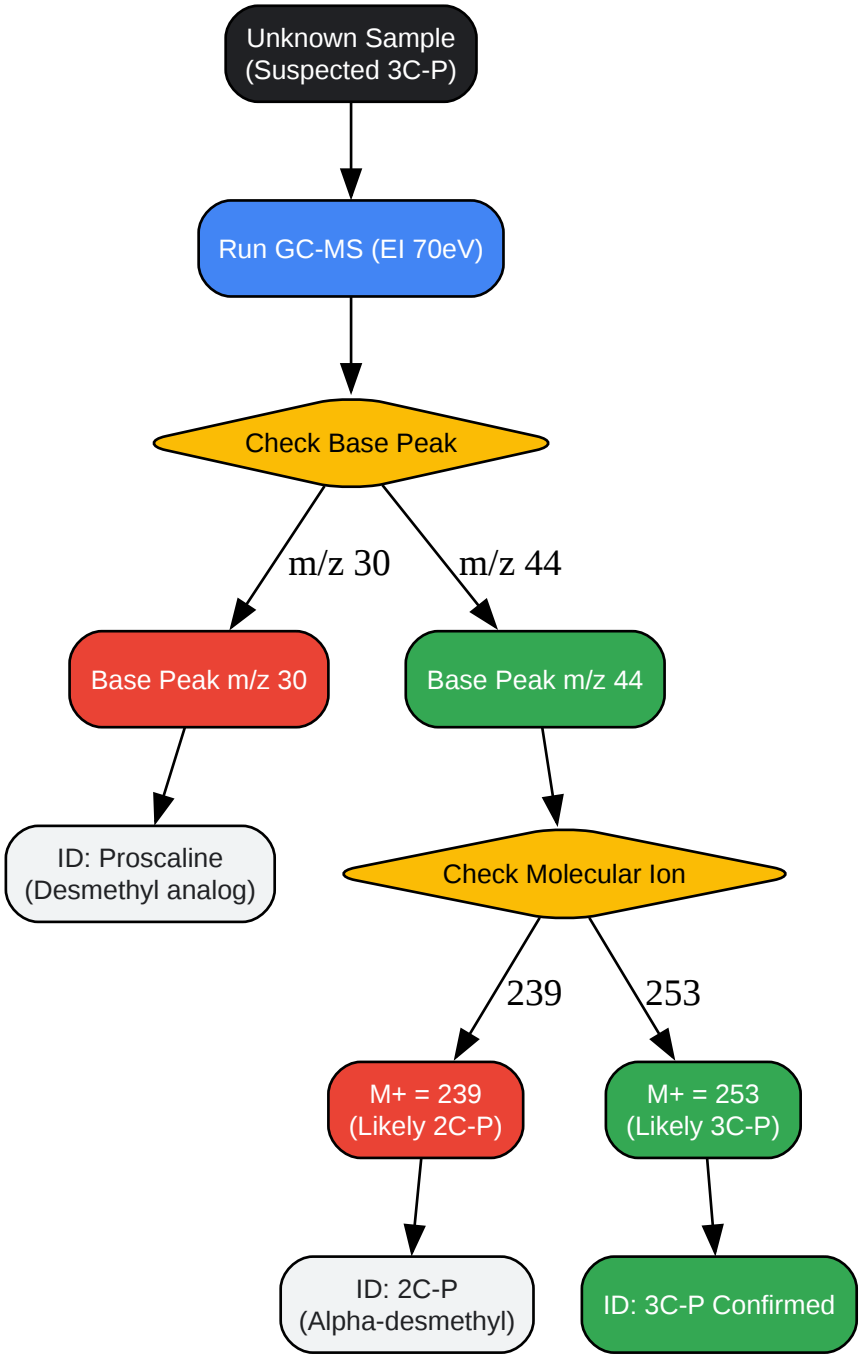
- Solubility: 3C-P HCl is soluble in DMSO (13 mg/mL) and DMF (2 mg/mL).[1][5] It has limited solubility in pure PBS (0.5 mg/mL).

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- Stability: Store as a crystalline solid at -20°C. Solutions in methanol are stable for 1 week at -20°C but degrade by ~5% if left at room temperature for 48 hours (oxidative deamination). [1]

Analytical Decision Tree

This logic diagram assists researchers in troubleshooting identification issues during the validation of 3C-P.



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Caption: Figure 2. Mass spectral decision tree for distinguishing 3C-P from common structural analogs.

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